

TDI-015051 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: TDI-015051

Cat. No.: B15568594

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Application Notes and Protocols for TDI-015051

For Researchers, Scientists, and Drug Development Professionals

Introduction

TDI-015051 is a potent, first-in-class, non-covalent inhibitor of the SARS-CoV-2 nonstructural protein 14 (NSP14), a key viral enzyme with guanine-N7 methyltransferase (MTase) activity.[1] [2] This enzyme is crucial for viral RNA capping, a process essential for viral replication and evasion of the host's innate immune system.[3] By targeting NSP14, **TDI-015051** effectively blocks viral RNA methylation and subsequent viral replication.[4] These application notes provide detailed information on the solubility of **TDI-015051** in DMSO and cell culture media, along with protocols for its use in in vitro cell-based assays.

Data Presentation

Solubility and Stability

TDI-015051 exhibits good solubility in dimethyl sulfoxide (DMSO), a common solvent for preparing stock solutions of small molecules for use in biological assays. The stability of **TDI-015051** in DMSO is dependent on the storage temperature. For use in cell culture, a concentrated stock solution is typically prepared in DMSO and then diluted to the final working concentration in the desired cell culture medium. It is critical to ensure the final concentration of DMSO in the cell culture medium is kept low (ideally below 0.1%, and not exceeding 0.5%) to avoid solvent-induced cytotoxicity.

Parameter	Value	Source
Solubility in DMSO	≥ 20 mg/mL	Sigma-Aldrich
Storage of Powder	-20°C for up to 3 years	MCE
Storage of Stock Solution in DMSO	-80°C for up to 6 months	MCE
-20°C for up to 1 month	MCE	

Biological Activity

TDI-015051 has demonstrated potent antiviral activity in various cell lines. The half-maximal effective concentration (EC50) values highlight its efficacy in inhibiting SARS-CoV-2 replication.

Cell Line	EC50	Source
Huh-7.5	11.4 nM	[4]
A549-ACE2-TMPRSS2	64.7 nM	[4]
Vero E6	EC90 of 300 nM in a cell-based antiviral assay	[5]

Experimental Protocols

Protocol 1: Preparation of TDI-015051 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TDI-015051** in DMSO.

Materials:

- **TDI-015051** powder (Molecular Weight: 471.5 g/mol)
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **TDI-015051**. For a 10 mM stock solution in 1 mL of DMSO:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 471.5 \text{ g/mol} = 4.715 \text{ mg}$
- Weigh the **TDI-015051** powder accurately in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to the tube containing the powder.
- Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions and Treatment of Cells

This protocol outlines the dilution of the DMSO stock solution into cell culture medium for treating cells in a typical 96-well plate format.

Materials:

- 10 mM **TDI-015051** stock solution in DMSO
- Complete cell culture medium appropriate for the cell line being used (e.g., DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin)

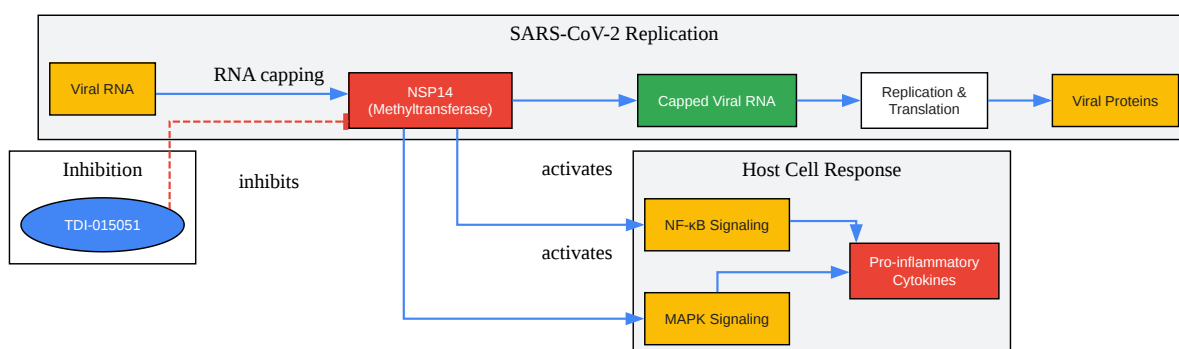
- Sterile microcentrifuge tubes
- 96-well cell culture plates with seeded cells
- Calibrated pipettes

Procedure:

- Thaw an aliquot of the 10 mM **TDI-015051** stock solution at room temperature.
- Prepare an intermediate dilution of the stock solution in complete cell culture medium. For example, to prepare a 100 μ M working solution from a 10 mM stock, dilute the stock 1:100 in medium (e.g., 2 μ L of 10 mM stock into 198 μ L of medium).
- Perform serial dilutions from the intermediate dilution to achieve the desired final concentrations for your experiment. Ensure that the final DMSO concentration remains below 0.1%. To maintain a constant DMSO concentration across all wells, it is recommended to prepare a dilution series of the compound in DMSO first, and then dilute each of these into the final culture medium at the same ratio (e.g., 1:1000).
- Add the final working solutions to the wells of the 96-well plate containing the cells. For example, if the final volume in each well is 100 μ L, add the appropriate volume of the working solution.
- Include appropriate controls:
 - Vehicle Control: Treat cells with cell culture medium containing the same final concentration of DMSO as the treated wells.
 - Untreated Control: Treat cells with cell culture medium only.
- Incubate the plates for the desired duration of the experiment (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Proceed with the desired downstream analysis (e.g., cytotoxicity assay, viral titer measurement, gene expression analysis).

Mandatory Visualizations

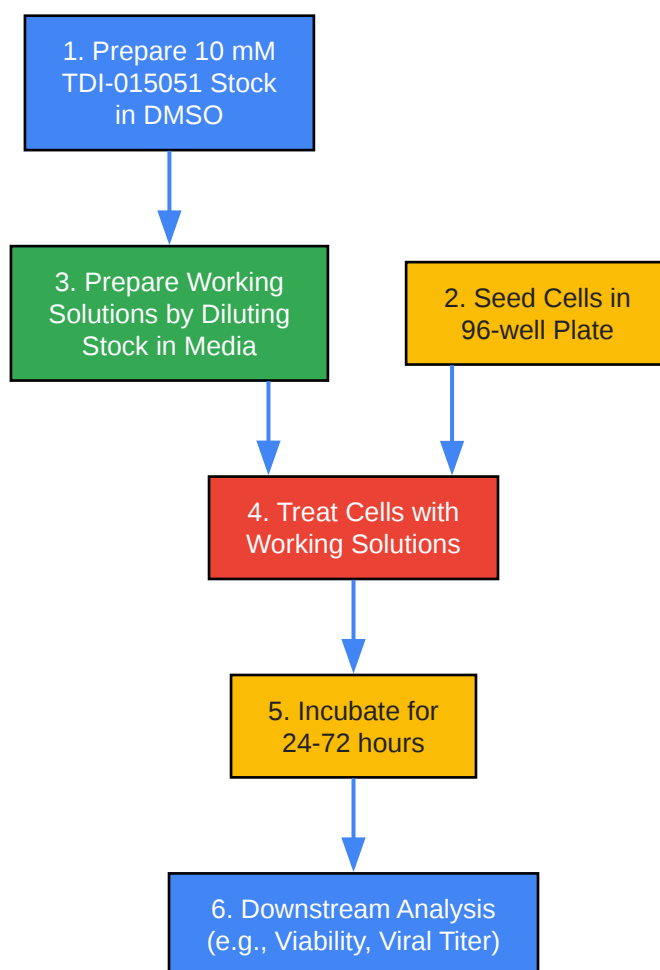
Signaling Pathway of SARS-CoV-2 NSP14 and Inhibition by TDI-015051



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Caption: Mechanism of action of **TDI-015051** on SARS-CoV-2 NSP14.

Experimental Workflow for Cell-Based Assay



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Caption: Workflow for a typical cell-based assay using **TDI-015051**.

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